

Lanthanum Chloride: A Comprehensive Technical Guide for Laboratory Applications

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Compound of Interest

Compound Name: Lanthanum chloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties of **lanthanum chloride** and its applications in a laboratory setting. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on quantitative data, detailed experimental protocols, and visual representations of its mechanisms of action.

Core Chemical and Physical Properties

Lanthanum chloride (LaCl_3) is an inorganic salt of the rare earth metal lanthanum. It is commonly used in research as a white, odorless, and hygroscopic powder.^[1] It is available in both anhydrous and hydrated forms, with the heptahydrate being a common variant.^{[1][2]} **Lanthanum chloride** is highly soluble in water and alcohols.^{[1][2]}

Quantitative Data Summary

The following tables summarize the key quantitative properties of anhydrous and heptahydrated **lanthanum chloride**.

Table 1: Physicochemical Properties of Anhydrous **Lanthanum Chloride**

Property	Value
Molecular Formula	LaCl ₃
Molar Mass	245.26 g/mol [1]
Appearance	White odorless hygroscopic powder[1]
Density	3.84 g/cm ³ [1][3]
Melting Point	858 - 860 °C[1][2][4]
Boiling Point	1000 °C[1][3]
Solubility in Water	957 g/L (at 25 °C)[1]

Table 2: Properties of **Lanthanum Chloride** Heptahydrate

Property	Value
Molecular Formula	LaCl ₃ ·7H ₂ O
Molar Mass	371.37 g/mol [1]
Appearance	White crystalline solid[2]
Decomposition Temperature	91 °C[5][6]
Solubility	Soluble in water and ethanol[5][6]

Key Laboratory Applications and Experimental Protocols

Lanthanum chloride's unique properties make it a versatile tool in various laboratory applications, from biochemical research to organic synthesis.

Divalent Cation Channel Blockade, Primarily Calcium Channels

Lanthanum ions (La³⁺) are widely used in biochemical and physiological research to block the activity of divalent cation channels, with a notable efficacy for calcium channels.[1]

This protocol is adapted from the methodology described by Nathan et al. (1988) for blocking the "slow" inward Ca^{2+} current (I_{Ca}) in single bullfrog atrial cells using a single suction microelectrode voltage-clamp technique.

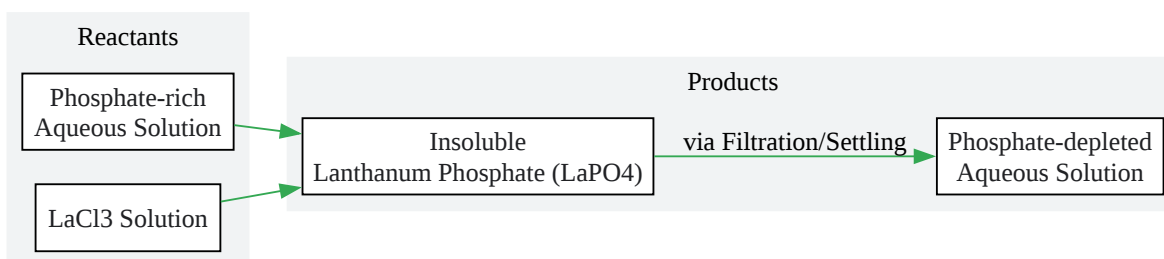
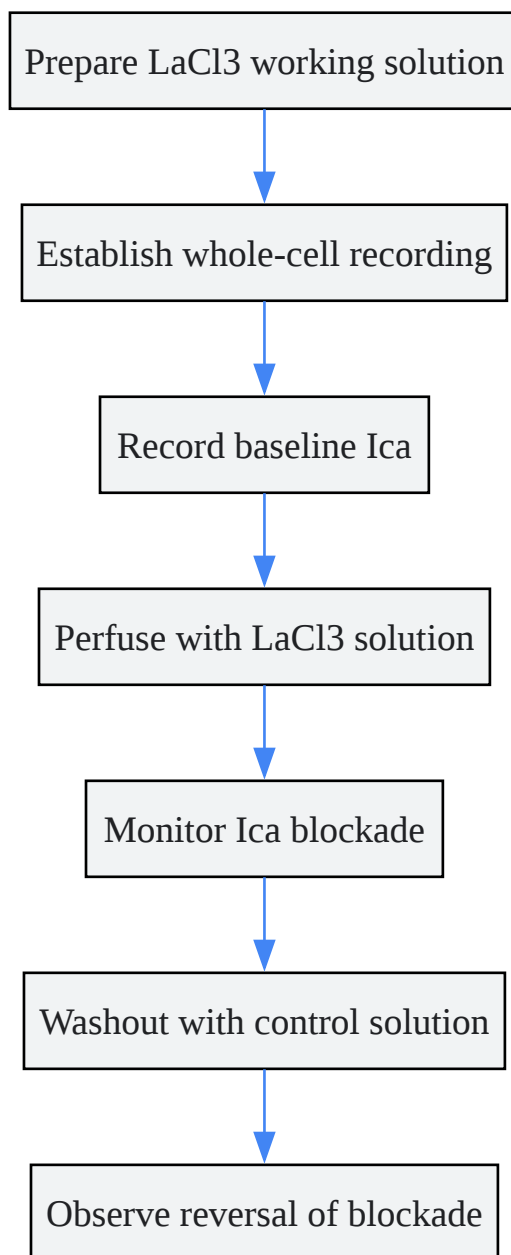
Materials:

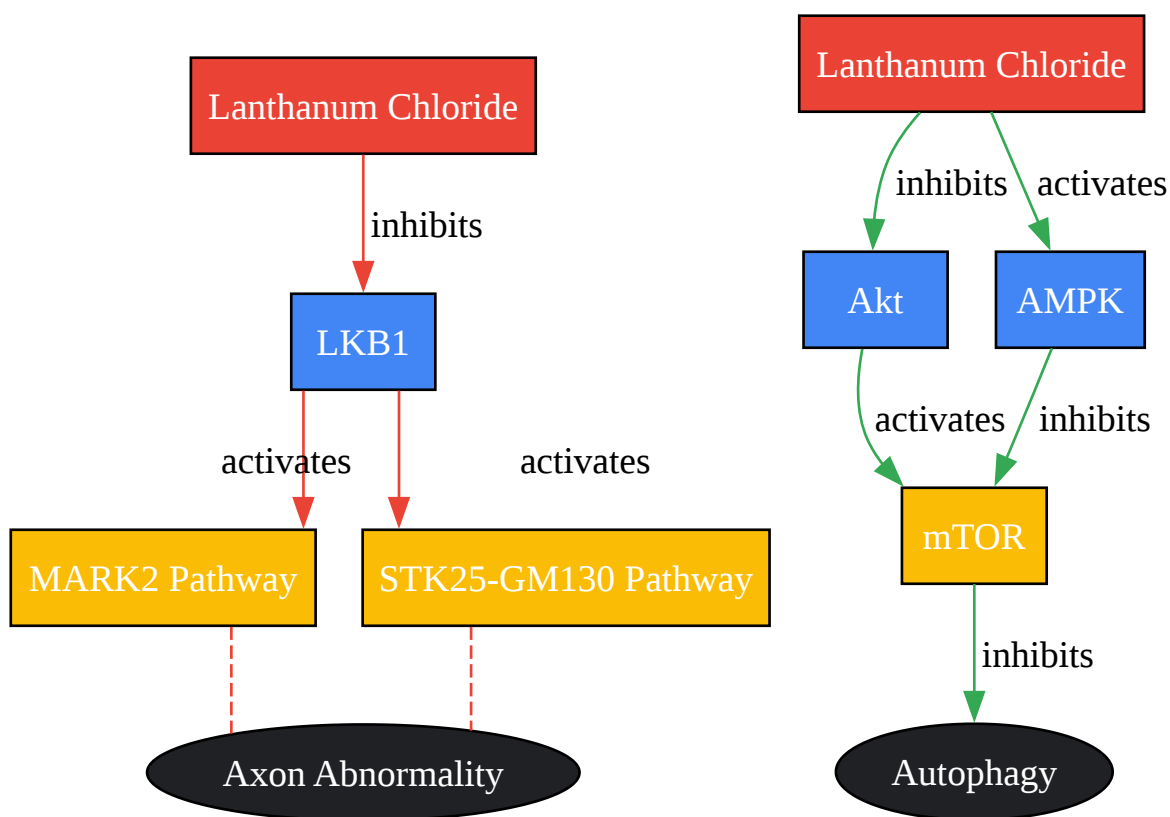
- **Lanthanum chloride** (LaCl_3) stock solution (e.g., 10 mM in deionized water)
- Isolated single cells (e.g., bullfrog atrial cells)
- Appropriate external and internal pipette solutions for voltage-clamp recording
- Single suction microelectrode voltage-clamp setup

Procedure:

- Prepare a fresh working solution of LaCl_3 by diluting the stock solution in the external recording solution to the desired final concentration. Effective concentrations for blocking I_{Ca} range from micromolar to low millimolar. A concentration of 10 μM LaCl_3 has been shown to produce complete inhibition of I_{Ca} .[\[2\]](#)
- Establish a stable whole-cell recording from a single isolated cell using the voltage-clamp technique.
- Record baseline I_{Ca} by applying appropriate voltage steps to elicit the current.
- Perfuse the cell with the LaCl_3 -containing external solution.
- Continuously monitor the I_{Ca} during perfusion. The blocking effect of La^{3+} should be observable in a dose-dependent manner.
- To confirm the specificity of the block, perform a washout by perfusing the cell with the control external solution (without LaCl_3). The reversal of the block indicates a direct and reversible interaction with the channel.
- To investigate the competitive nature of the block, the external Ca^{2+} concentration can be increased in the presence of LaCl_3 , which should lead to a partial recovery of the I_{Ca} .[\[2\]](#)

Workflow for Calcium Channel Blockade Experiment:





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